

A Technical Guide to the Nomenclature of Tetrahydrocorticosterone-d3

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Compound of Interest

Compound Name: Tetrahydrocorticosterone-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the nomenclature for **Tetrahydrocorticosterone-d3**, a deuterated analog of an endogenous glucocorticoid hormone. A systematic understanding of its name is critical for accurate reporting, synthesis, and application in research, particularly its use as an internal standard in mass spectrometry-based quantitative analysis.^[1]

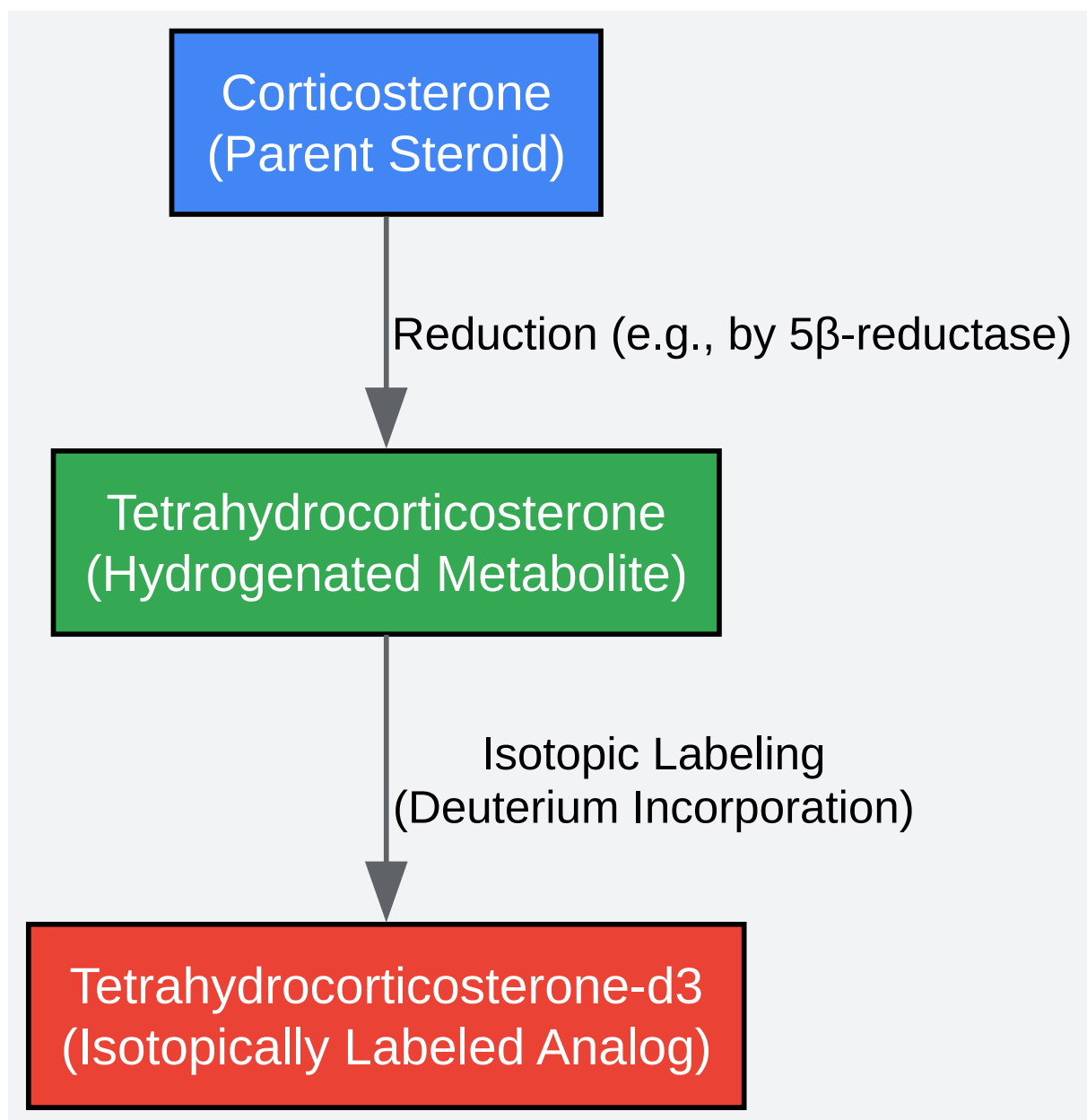
Deconstructing the Nomenclature: From Parent Steroid to Labeled Analog

The name "**Tetrahydrocorticosterone-d3**" can be understood by dissecting it into its three core components: the parent steroid, the hydrogenation state, and the isotopic label.

- **Corticosterone:** This is the foundational molecule, a C21 steroid hormone produced in the adrenal cortex. Steroids are defined by their characteristic four-ring cyclopenta[a]phenanthrene skeleton.^[2] The numbering of the carbon atoms and lettering of the rings (A, B, C, D) follows a specific convention established by IUPAC.^[3]
- **Tetrahydro-:** This prefix indicates that the parent molecule, corticosterone, has been modified by the addition of four hydrogen atoms, saturating a double bond. Corticosterone has a double bond in its A-ring (between C4 and C5). The reduction of this bond results in two possible stereoisomers, designated by the orientation of the hydrogen atom at position C5:

- 5 α -Tetrahydrocorticosterone (Allo-THB): The hydrogen at C5 is in the alpha orientation (projecting below the plane of the ring system).[4]
- 5 β -Tetrahydrocorticosterone (THB): The hydrogen at C5 is in the beta orientation (projecting above the plane of the ring system).[5] The full IUPAC name for the common 5 β isomer is (3 α ,5 β ,11 β)-3,11,21-Trihydroxypregnan-20-one.[6][7]
- -d3: This suffix is the isotopic label descriptor. It signifies that three hydrogen atoms (^1H) in the molecule have been replaced by three atoms of deuterium (^2H or D), a stable isotope of hydrogen.[8] The "3" indicates the number of deuterium atoms incorporated. The full name of a specific commercial standard, for example, might be 5 β -Pregnan-3 α , 11 β ,21-triol-20-one-17 α ,21,21-d3, which precisely identifies the location of the three deuterium atoms.[6]

The logical hierarchy of the nomenclature can be visualized as follows:



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Caption: Hierarchical relationship of **Tetrahydrocorticosterone-d3** nomenclature.

Physicochemical and Isotopic Data

The primary purpose of using **Tetrahydrocorticosterone-d3** is to serve as an internal standard that is chemically identical to the endogenous analyte but mass-shifted. This allows for precise quantification by correcting for sample loss during preparation and variations in instrument response.^{[1][9]} Key quantitative data for a typical standard are summarized below.

Property	Value (Unlabeled)	Value (d3 Labeled Example)	Significance
Chemical Formula	C ₂₁ H ₃₄ O ₄ ^[7]	C ₂₁ H ₃₁ D ₃ O ₄	Reflects the incorporation of 3 deuterium atoms.
Average Molecular Weight	350.50 g/mol ^[10]	Approx. 353.51 g/mol ^[6]	Increased mass due to heavier deuterium isotopes.
Monoisotopic Mass	350.2457 Da ^[10]	Approx. 353.2645 Da	The +3 Da shift is critical for mass spectrometric distinction.
Isotopic Purity	N/A	Typically >98 atom % D ^[6]	High purity is essential to prevent interference with the analyte signal.
Deuterium Incorporation	N/A	≥99%	Ensures the vast majority of standard molecules have the desired mass shift.

Experimental Protocols: Verification of Identity and Purity

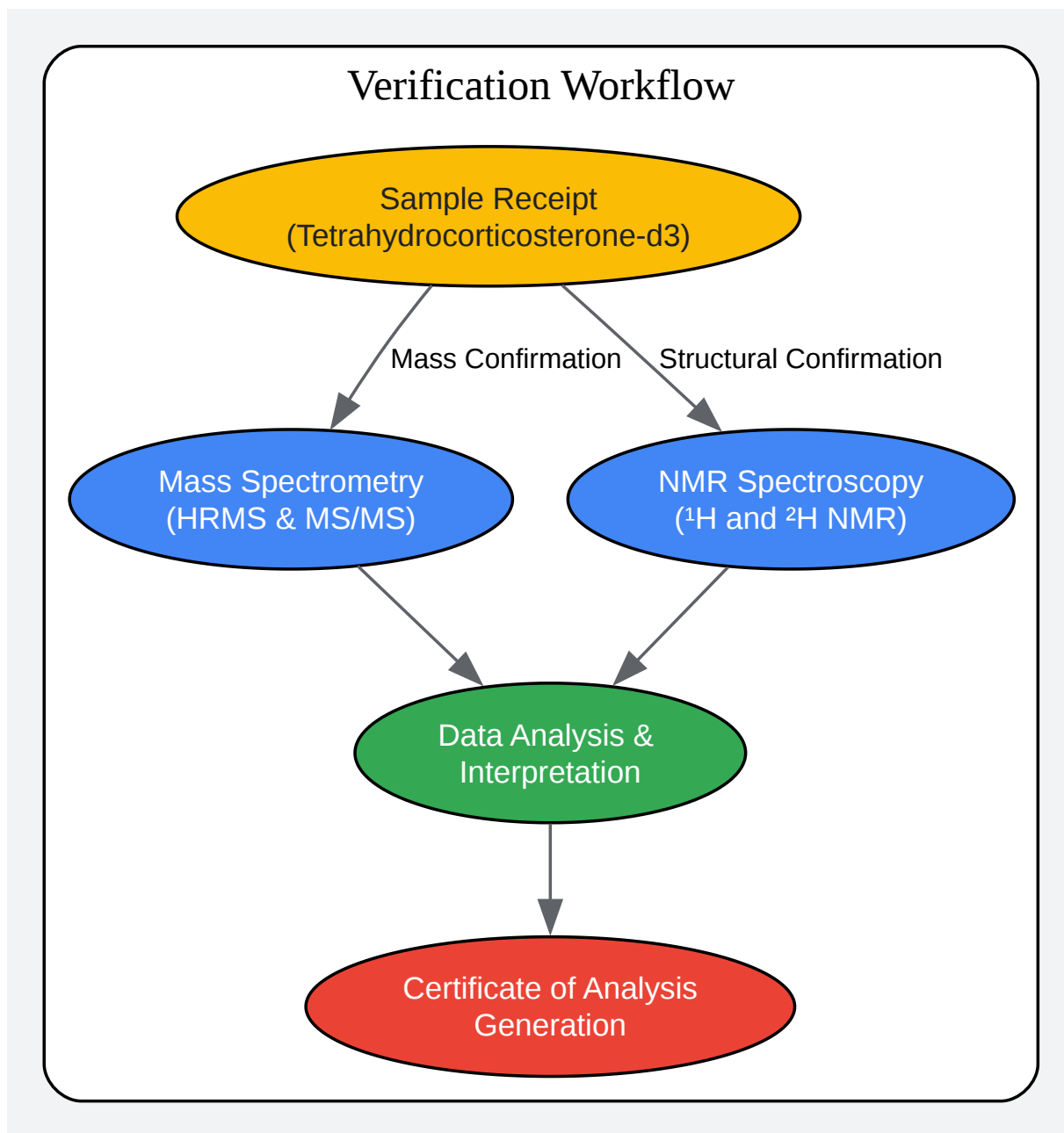
Confirming the structural integrity, isotopic purity, and exact location of the deuterium atoms in a **Tetrahydrocorticosterone-d3** standard is crucial for its valid use in quantitative assays. This

is typically achieved through a combination of high-resolution mass spectrometry and nuclear magnetic resonance spectroscopy.

General Methodology for Characterization

- Mass Spectrometry (MS):
 - Objective: To confirm the molecular weight and assess isotopic purity.
 - Protocol Outline: The deuterated standard is dissolved and infused into a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap). The instrument acquires a full scan mass spectrum. The resulting data is analyzed to confirm that the measured monoisotopic mass matches the theoretical mass of the d3-labeled compound. The isotopic distribution pattern is also examined to confirm the high enrichment of the M+3 peak and minimal presence of M+0, M+1, and M+2 species, which verifies high isotopic purity.[\[11\]](#) Tandem MS (MS/MS) can be used to generate a fragmentation pattern, which should be nearly identical to the unlabeled standard, confirming the core molecular structure is intact.[\[9\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Objective: To unambiguously determine the location of the deuterium labels and confirm the overall chemical structure.
 - Protocol Outline:
 - ^1H NMR (Proton NMR): A high-resolution ^1H NMR spectrum is acquired. The absence or significant reduction of proton signals at specific chemical shifts, when compared to the spectrum of the unlabeled Tetrahydrocorticosterone, indicates the sites of deuterium substitution.[\[12\]](#)
 - ^2H NMR (Deuterium NMR): This technique directly observes the deuterium nuclei. A ^2H NMR spectrum will show signals corresponding to the chemical shifts of the positions where deuterium has been incorporated.[\[12\]](#)[\[13\]](#) This provides direct, unambiguous evidence of the labeling sites and can be used for quantitative assessment of site-specific isotopic enrichment.[\[14\]](#)[\[15\]](#)

The typical workflow for the analytical verification of a deuterated standard is illustrated below.



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Caption: A typical experimental workflow for the characterization of a deuterated standard.

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